

Ethyl Thiomorpholine-2-carboxylate: An Overview of a Niche Heterocyclic Compound

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Compound of Interest

Compound Name: *Ethyl Thiomorpholine-2-carboxylate*

Cat. No.: *B598150*

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Ethyl thiomorpholine-2-carboxylate is a heterocyclic organic compound featuring a thiomorpholine ring functionalized with an ethyl carboxylate group at the 2-position. While the broader class of thiomorpholine derivatives has garnered significant interest in medicinal chemistry and materials science, detailed public-domain information specifically on **ethyl thiomorpholine-2-carboxylate** remains notably scarce. This technical guide synthesizes the currently available information on this compound, highlighting its basic properties and the general context of thiomorpholine chemistry.

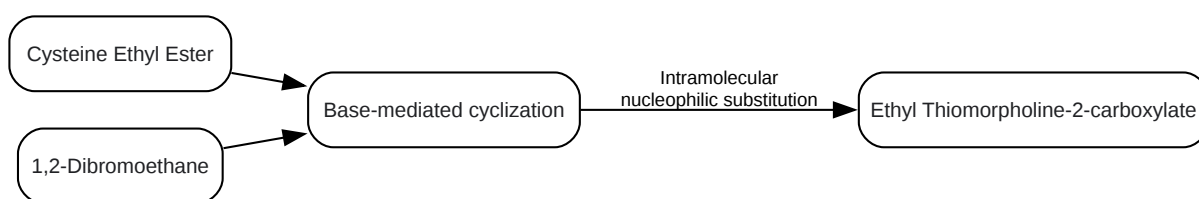
Chemical Identity and Properties

Ethyl thiomorpholine-2-carboxylate is commercially available primarily as a research chemical, often in its hydrochloride salt form. The fundamental properties of the free base and its hydrochloride salt are summarized below.

Property	Ethyl Thiomorpholine-2-carboxylate	Ethyl Thiomorpholine-2-carboxylate Hydrochloride
Molecular Formula	C ₇ H ₁₃ NO ₂ S	C ₇ H ₁₄ ClNO ₂ S
Molecular Weight	175.25 g/mol	211.71 g/mol
CAS Number	152009-44-4	1864060-93-4
Appearance	Not specified in available literature	Not specified in available literature
Solubility	Not specified in available literature	Not specified in available literature
Purity	Typically offered at ≥95%	Typically offered at ≥95%

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **ethyl thiomorpholine-2-carboxylate** are not readily found in the public scientific literature. However, the synthesis of the core thiomorpholine scaffold is well-documented. One common approach involves the cyclization of a suitable amino-thiol precursor. A potential, though unverified, synthetic pathway to **ethyl thiomorpholine-2-carboxylate** could be conceptualized as follows:



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Caption: A potential synthetic route to **Ethyl Thiomorpholine-2-carboxylate**.

It is critical to note that this proposed pathway is hypothetical and has not been substantiated by published experimental data. Researchers would need to develop and optimize specific reaction conditions, including the choice of base, solvent, and temperature, and subsequently purify and characterize the product.

Spectroscopic Data

No public repositories of spectroscopic data (such as ^1H NMR, ^{13}C NMR, IR, or Mass Spectrometry) for **ethyl thiomorpholine-2-carboxylate** could be identified. For any research application, de novo characterization of this compound would be a mandatory first step.

Biological Activity and Applications

The biological activities of the broader class of thiomorpholine derivatives are diverse, with reported applications as antimalarial, antibiotic, and antioxidant agents. The thiomorpholine scaffold is considered a "privileged" structure in medicinal chemistry due to its favorable pharmacokinetic properties.

However, there is no specific information in the scientific literature detailing the biological activity, mechanism of action, or involvement in any signaling pathways of **ethyl thiomorpholine-2-carboxylate**. Any potential therapeutic applications would require extensive investigation, starting with in vitro screening and subsequent in vivo studies.

Conclusion

Ethyl thiomorpholine-2-carboxylate represents a chemical entity with limited publicly available technical information. While its structural relationship to the pharmacologically significant thiomorpholine class suggests potential for further investigation, a comprehensive understanding of its synthesis, properties, and biological function is currently lacking. This guide underscores the need for foundational research to elucidate the characteristics of this specific compound, which may hold untapped potential for drug discovery and other scientific applications. Professionals in the field are encouraged to approach this compound as a novel area for exploration, with the initial and critical step being the development of a reliable synthetic route and thorough analytical characterization.

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